

Personal protective equipment for handling Coumarin 545T

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Compound of Interest

Compound Name: Coumarin 545T

Cat. No.: B132394

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Essential Safety and Handling Guide for Coumarin 545T

This guide provides crucial safety, handling, and disposal protocols for **Coumarin 545T**, designed for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment. While one Safety Data Sheet (SDS) for C545T classifies it as not hazardous under Regulation (EC) No. 1272/2008, an SDS for the closely related "Coumarin 545" identifies it as a skin and eye irritant.[1][2] Therefore, it is imperative to handle this chemical with a high degree of caution, assuming it may be hazardous.

Chemical Safety Profile

The following table summarizes key quantitative and safety data for **Coumarin 545T**.

Property	Data	Source(s)
Chemical Name	10-(2-Benzothiazolyl)-2,3,6,7-tetrahydro-1,1,7,7-tetramethyl-1H,5H,11H-[1]benzopyrano[6,7,8-ij]quinolizin-11-one	[1]
CAS Number	155306-71-1	[1]
Molecular Formula	C ₂₆ H ₂₆ N ₂ O ₂ S	[1][3]
Appearance	Yellow/Red or Light yellow to Brown powder/crystals	[1][3]
Melting Point	218 °C	[1]
GHS Classification	Not classified as hazardous (C545T)[1]; Causes skin irritation (Category 2), Causes serious eye irritation (Category 2A) (Coumarin 545)[2]	[1][2]
Storage	Ambient temperature, in the dark, in a tightly closed container	[1][2]

Operational and Disposal Plan

This section provides a step-by-step guide for the safe handling, storage, and disposal of **Coumarin 545T**.

Engineering Controls and Work Area Preparation

- **Ventilation:** All handling of solid **Coumarin 545T** and its solutions must be conducted in a well-ventilated area.[1] A certified chemical fume hood is strongly recommended to minimize inhalation exposure.[2][4][5]
- **Safety Equipment:** Ensure an eyewash station and a safety shower are readily accessible in the work area.[1][4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. The following equipment should be worn at all times when handling **Coumarin 545T**.

PPE Category	Item	Specification	Source(s)
Eye/Face Protection	Safety Goggles	Must provide side protection and conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.	[1] [4]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended. [5] [6] Gloves must satisfy EN 374 standards. [1] Always inspect gloves before use and use proper removal techniques to avoid skin contact. [1]	
Body Protection	Laboratory Coat	An impervious or chemical-resistant lab coat should be worn to protect skin and clothing. [4] [7] It should be buttoned and fit properly. [6]	
Respiratory Protection	Dust Mask/Respirator	Not typically required if work is performed under adequate ventilation like a fume hood. [1] If dust formation is likely, use a NIOSH/MSHA or EN 149 approved respirator (e.g., N95). [4]	

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all engineering controls are operational and all required PPE is available.
- Weighing: Carefully weigh the solid **Coumarin 545T** powder within a chemical fume hood to prevent dust from becoming airborne. Avoid creating dust during transfer.^[1]
- Solution Preparation: Add the powder to the desired solvent slowly. If heating is required, do so in a well-ventilated area.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water, especially before breaks and at the end of the workday.^{[1][2]} Keep the chemical away from food and drink.^[1]

Storage Procedures

- Container: Store **Coumarin 545T** in its original, tightly sealed container.^{[1][2]}
- Location: Keep in a cool, dry, and well-ventilated area.^{[1][2]}
- Light Sensitivity: This product is light-sensitive and must be stored in the dark to maintain its integrity.^{[1][2]}

Spill and Decontamination Protocol

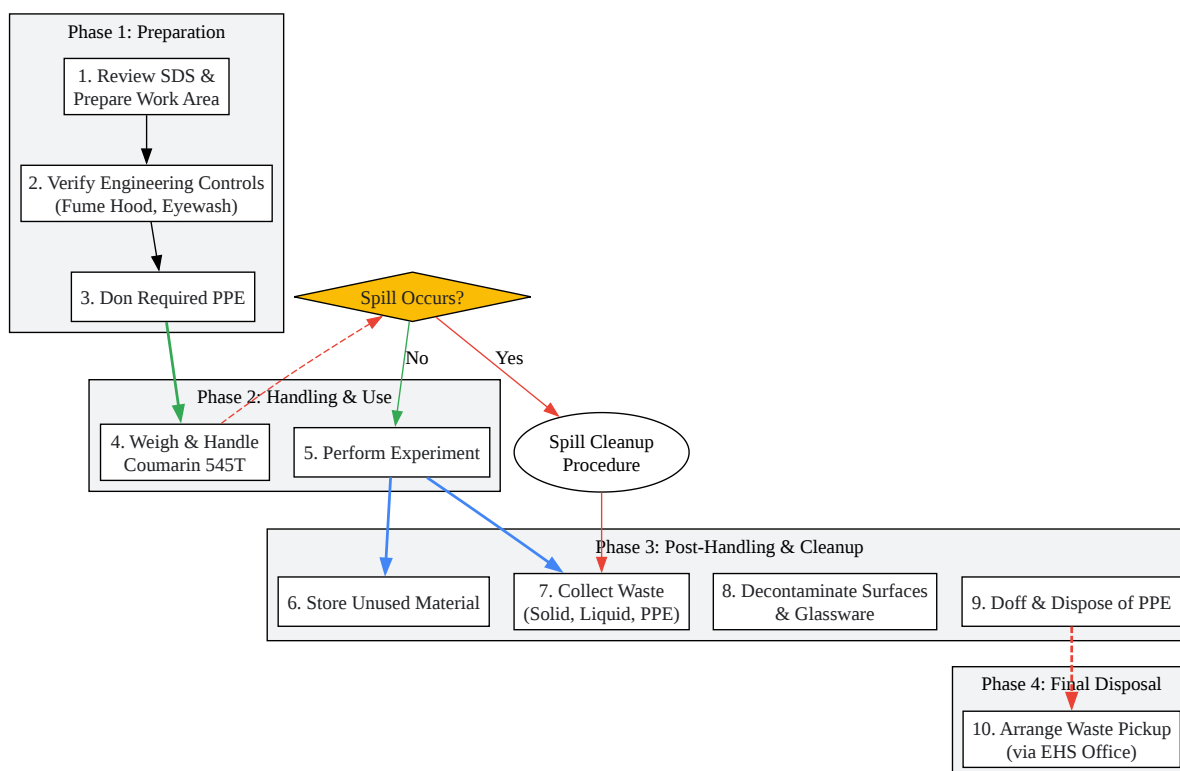
- Isolate the Area: In case of a spill, restrict access to the area.
- Containment: For solid spills, sweep up the material carefully, avoiding dust generation.^[1] A vacuum system equipped with a HEPA filter may be used where practicable.^[1] For liquid spills, use an inert absorbent material like vermiculite or sand.^[8]
- Collection: Place all contaminated materials into a designated, labeled hazardous waste container.^[5]
- Decontamination: Clean the spill area and any contaminated equipment thoroughly. A recommended method is to first use an appropriate solvent (e.g., ethanol) to dissolve the

dye, followed by washing with soap and water.[8] Collect the solvent rinse as hazardous waste.[8]

Waste Disposal Plan

- **Waste Segregation:** Do not dispose of **Coumarin 545T** waste down the drain.[8] Collect all solid waste, contaminated materials (e.g., gloves, wipes), and solutions in separate, clearly labeled, and sealed hazardous waste containers.[5][8]
- **Container Management:** Keep waste containers closed when not in use and store them in a secure, well-ventilated area away from incompatible materials.[5]
- **Final Disposal:** Arrange for the disposal of all waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[1][5] Disposal must comply with all local, state, and national regulations.[1] Empty packaging should be completely rinsed before being recycled; otherwise, it should be disposed of as chemical waste.[1]

Workflow for Safe Handling of Coumarin 545Tdot



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